

Application of Zinc Fluoride in Solid-State Batteries: Notes and Protocols

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Compound of Interest

Compound Name: ZINC FLUORIDE

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This document provides detailed application notes and experimental protocols on the utilization of **zinc fluoride** (ZnF_2) in the advancement of solid-state and quasi-solid-state zinc-ion batteries. The in situ formation of a ZnF_2 -rich solid electrolyte interphase (SEI) on the zinc anode is a key strategy for enhancing battery performance, particularly in suppressing dendrite formation and improving cycling stability.

Core Concepts and Applications

Zinc fluoride plays a critical role in developing stable and high-performance zinc-ion batteries. Its primary application is as a key component of the Solid Electrolyte Interphase (SEI) on the zinc anode. This SEI layer is often formed in situ through the electrochemical reduction of fluorine-containing components in the electrolyte.

Key applications of ZnF_2 in zinc-based batteries include:

- **Dendrite Suppression:** A robust and uniform ZnF_2 -rich SEI physically blocks the growth of zinc dendrites, which are a primary cause of short circuits and battery failure.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Inhibition of Side Reactions:** The SEI layer minimizes direct contact between the zinc anode and the aqueous electrolyte, thereby suppressing parasitic reactions such as hydrogen evolution and corrosion.[\[2\]](#)[\[4\]](#)

- Improved Ion Transport: The fluoride-rich SEI facilitates uniform and rapid desolvation and transport of zinc ions, leading to smoother plating and stripping of zinc.[\[2\]](#)
- Enhanced Cycling Stability: By mitigating dendrite growth and side reactions, the ZnF₂-containing SEI leads to significantly longer cycle life and higher coulombic efficiency.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Low-Temperature Performance: ZnF₂-based SEI has been shown to enable excellent battery performance even at low temperatures (-40 °C).[\[5\]](#)

Performance Data

The introduction of a ZnF₂-rich SEI leads to substantial improvements in the electrochemical performance of zinc-ion batteries. The following tables summarize key performance metrics from recent studies.

Table 1: Cycling Performance of Symmetric Zn||Zn Cells

Electrolyte/Additive	Current Density (mA cm ⁻²)	Plating/Stripping Capacity (mAh cm ⁻²)	Cycle Life (hours)	Reference
Perfluoropolyether-based solid electrolyte	0.2	-	~5000	[1] [3]
Tripropyl phosphate co-solvent	1	1	>3000	[2]
Amphiphilic Fluorinated Block Copolymer	-	-	3800	[4]
LaF3 coating (quasi-solid-state)	2	-	>1300	[6]
Fluoroethylene carbonate (FEC) additive	1	-	4500	[7]

Table 2: Performance of Full Zinc-Ion Batteries

Cell Configuration	Current Density/Rate	Cycle Life (cycles)	Capacity Retention (%)	Coulombic Efficiency (%)	Reference
Solid-state ZnI ₂	0.5 C	>7000	>72.2	~100	[1] [3]
Zn	NVO	5 A g ⁻¹	5000	98.4	
LF@Zn//VO ₂ (quasi-solid-state)	6.0 A g ⁻¹	3000	-	-	[6]
ZnF ₂ -Ag@Zn// α -MnO ₂ (at -40 °C)	-	5000	~100	-	[5]
Anode-free (ZnF ₂ -containing SEI)	-	150	-	96.8 (average)	[8]

Experimental Protocols

This section provides detailed protocols for the preparation of materials and the assembly and testing of zinc-ion batteries utilizing a ZnF₂-rich SEI.

Protocol for In Situ Formation of a ZnF₂-Rich SEI using a Fluorinated Polymer Additive

This protocol is based on the use of an amphiphilic fluorinated block copolymer additive in an aqueous electrolyte to form a protective SEI on the zinc anode.[\[4\]](#)

Materials:

- Zinc foil (anode)
- Vanadium oxide (e.g., NVO, cathode material)

- Carbon nanotubes (conductive additive)
- Polyvinylidene fluoride (PVDF, binder)
- N-methyl-2-pyrrolidone (NMP, solvent)
- Zinc trifluoromethanesulfonate ($\text{Zn}(\text{OTf})_2$, electrolyte salt)
- Amphiphilic fluorinated block copolymer (additive)
- Deionized water
- Glass fiber separator
- 2032-type coin cell components (casings, spacers, springs)

Procedure:

- Cathode Slurry Preparation:
 - Mix the vanadium oxide active material, carbon nanotubes, and PVDF binder in a weight ratio of 7:2:1.
 - Add NMP as a solvent and stir overnight to form a homogeneous slurry.
- Cathode Fabrication:
 - Coat the prepared slurry onto a stainless steel current collector.
 - Dry the coated electrode in a vacuum oven at 80 °C for 12 hours.
 - Cut the dried electrode into circular discs of the desired size.
- Electrolyte Preparation:
 - Dissolve $\text{Zn}(\text{OTf})_2$ in deionized water to a concentration of 2.0 M.
 - Add the amphiphilic fluorinated block copolymer additive to the electrolyte solution at a concentration of 2.0 mg mL⁻¹.

- Stir until the additive is fully dissolved.
- Coin Cell Assembly:
 - Assemble 2032-type coin cells in an ambient environment.
 - Use the prepared vanadium oxide disc as the cathode and a zinc foil disc as the anode.
 - Use a glass fiber membrane as the separator.
 - Add a few drops of the prepared electrolyte to saturate the separator and electrodes.
- Electrochemical Measurements:
 - Perform galvanostatic cycling using a battery test system.
 - For a Zn||NVO full cell, cycle between 0.2 and 1.8 V vs. Zn/Zn²⁺ at a current density of 5 A g⁻¹.
 - For a symmetric Zn||Zn cell, cycle at a desired current density and capacity.
 - For a Zn||Cu cell to measure coulombic efficiency, cycle at a current density of 2.0 mA cm⁻² with a plating/stripping capacity of 1 mAh cm⁻².

Protocol for Fabrication of a ZnF₂-Ag Coated Zinc Anode

This protocol describes the fabrication of a zinc anode coated with ZnF₂ and silver nanoparticles for improved performance, especially at low temperatures.^[5]

Materials:

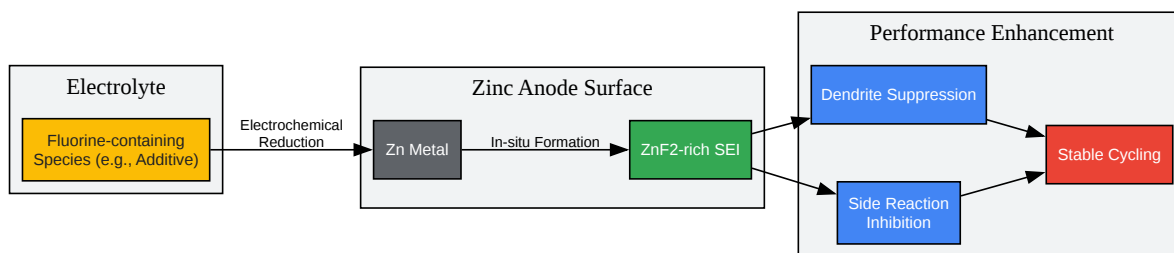
- Zinc foil
- Lithium trifluoromethanesulfonylimide (LiTFSI)
- Silver nitrate (AgNO₃)
- Deionized water

Procedure:

- Preparation of Reaction Solution:
 - Prepare an aqueous solution containing both LiTFSI and AgNO₃.
- Coating of Zinc Foil:
 - Immerse a piece of zinc foil into the prepared reaction solution.
 - The ZnF₂ and Ag nanoparticles will co-deposit onto the surface of the zinc foil through a displacement reaction.
- Washing and Drying:
 - Remove the coated zinc foil (now designated as ZnF₂-Ag@Zn) from the solution.
 - Wash the electrode thoroughly with deionized water to remove any residual reagents.
 - Dry the electrode at 60 °C under ambient conditions before use.
- Cell Assembly and Testing:
 - Assemble a full cell using the ZnF₂-Ag@Zn electrode as the anode, a suitable cathode (e.g., α -MnO₂), and an appropriate electrolyte.
 - Conduct electrochemical testing, including cycling performance at various temperatures.

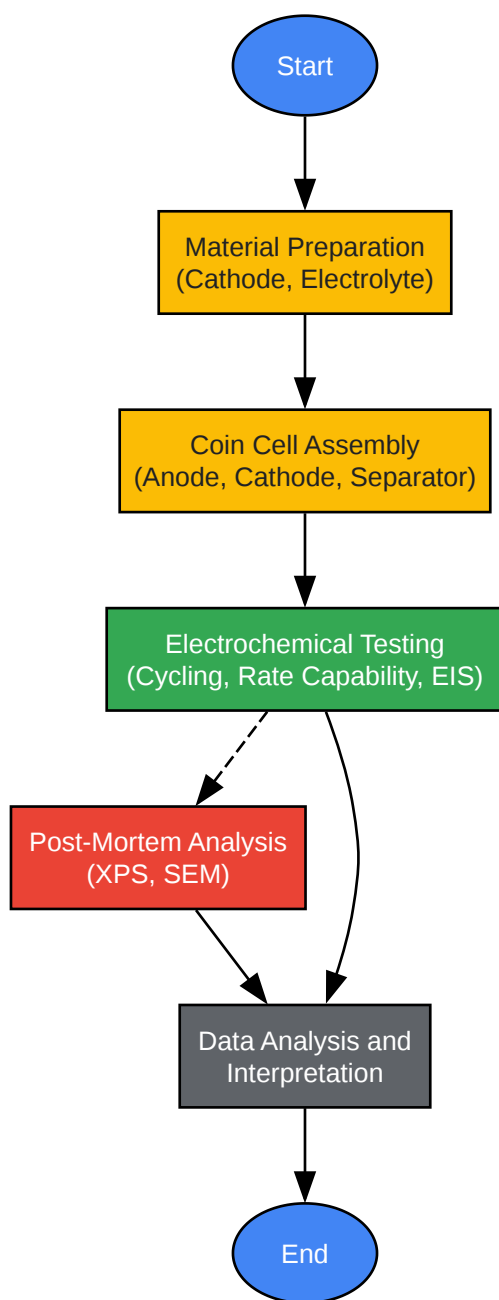
Visualizations

The following diagrams illustrate the key mechanisms and workflows related to the application of ZnF₂ in zinc-ion batteries.



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Caption: Mechanism of ZnF₂-rich SEI formation and its impact on battery performance.



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Caption: General experimental workflow for zinc-ion battery fabrication and testing.

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